

Troubleshooting EV-A71-IN-2 insolubility issues

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Compound of Interest

Compound Name: EV-A71-IN-2

Cat. No.: B15564916

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Technical Support Center: EV-A71-IN-2

Welcome to the technical support center for **EV-A71-IN-2**. This guide provides troubleshooting advice and answers to frequently asked questions to help researchers, scientists, and drug development professionals overcome challenges related to the insolubility of this compound during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **EV-A71-IN-2**?

A1: For initial stock solution preparation, high-purity, anhydrous dimethyl sulfoxide (DMSO) is recommended. Many organic small molecules exhibit good solubility in DMSO.[1][2] It is crucial to use a low concentration of DMSO in your final assay medium (typically <0.5%) to avoid solvent-induced cytotoxicity.[2]

Q2: My **EV-A71-IN-2** precipitated when I diluted my DMSO stock solution into an aqueous buffer. What should I do?

A2: Precipitation upon dilution into aqueous media is a common issue with hydrophobic compounds.[3] Here are several steps you can take to address this:

- Optimize Dilution Method: Add the DMSO stock to the aqueous buffer slowly while vortexing or mixing vigorously. Never add the aqueous buffer to the DMSO stock.[1]
- Use Intermediate Dilutions: Prepare intermediate dilutions in DMSO before the final dilution into your aqueous buffer.[1]
- Gentle Warming: Gently warming the aqueous buffer (e.g., to 37°C) before adding the compound stock can help maintain solubility. However, be cautious of compound degradation with prolonged heat.[1]
- Sonication: Brief sonication in a water bath can help break up precipitate and facilitate dissolution.[1]

Q3: What is the maximum recommended final concentration of DMSO in my cell-based assay?

A3: The final concentration of DMSO should be kept as low as possible, ideally below 0.5%, and must be consistent across all wells, including vehicle controls.[2] Higher concentrations can be toxic to cells and may affect experimental outcomes.

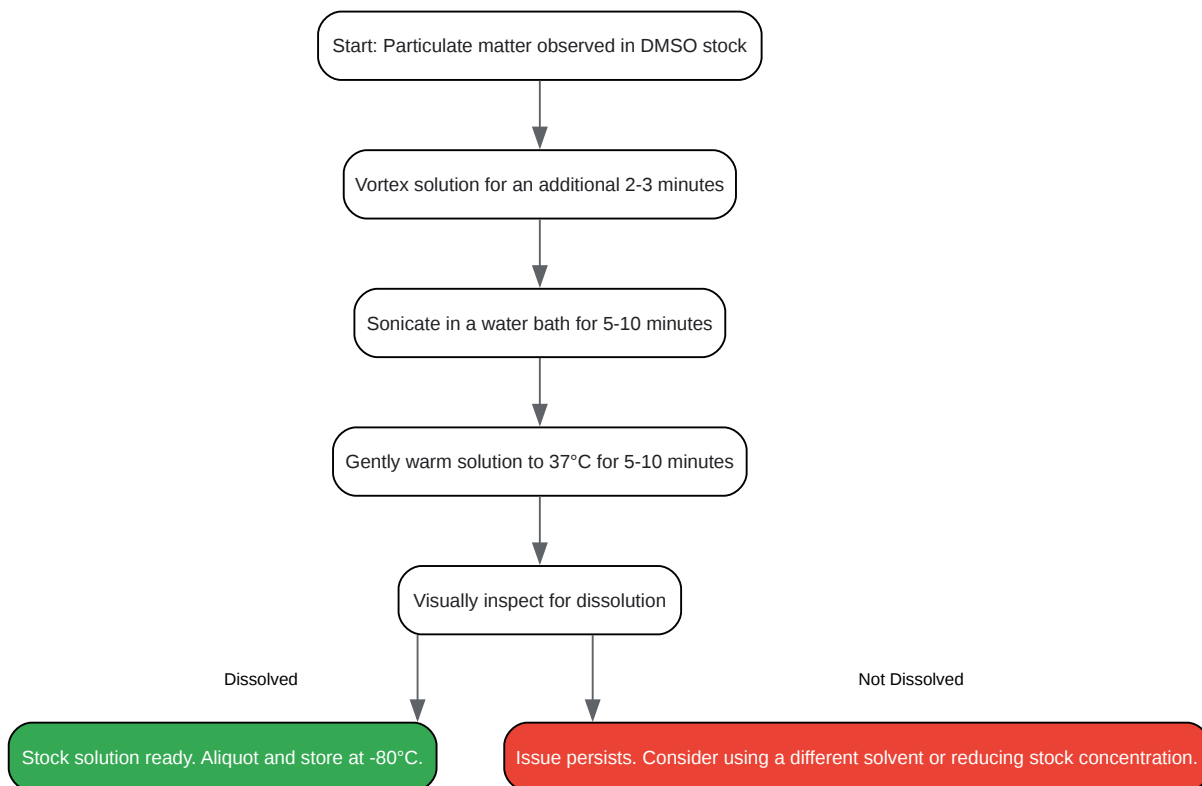
Q4: How should I store the stock solution of **EV-A71-IN-2**?

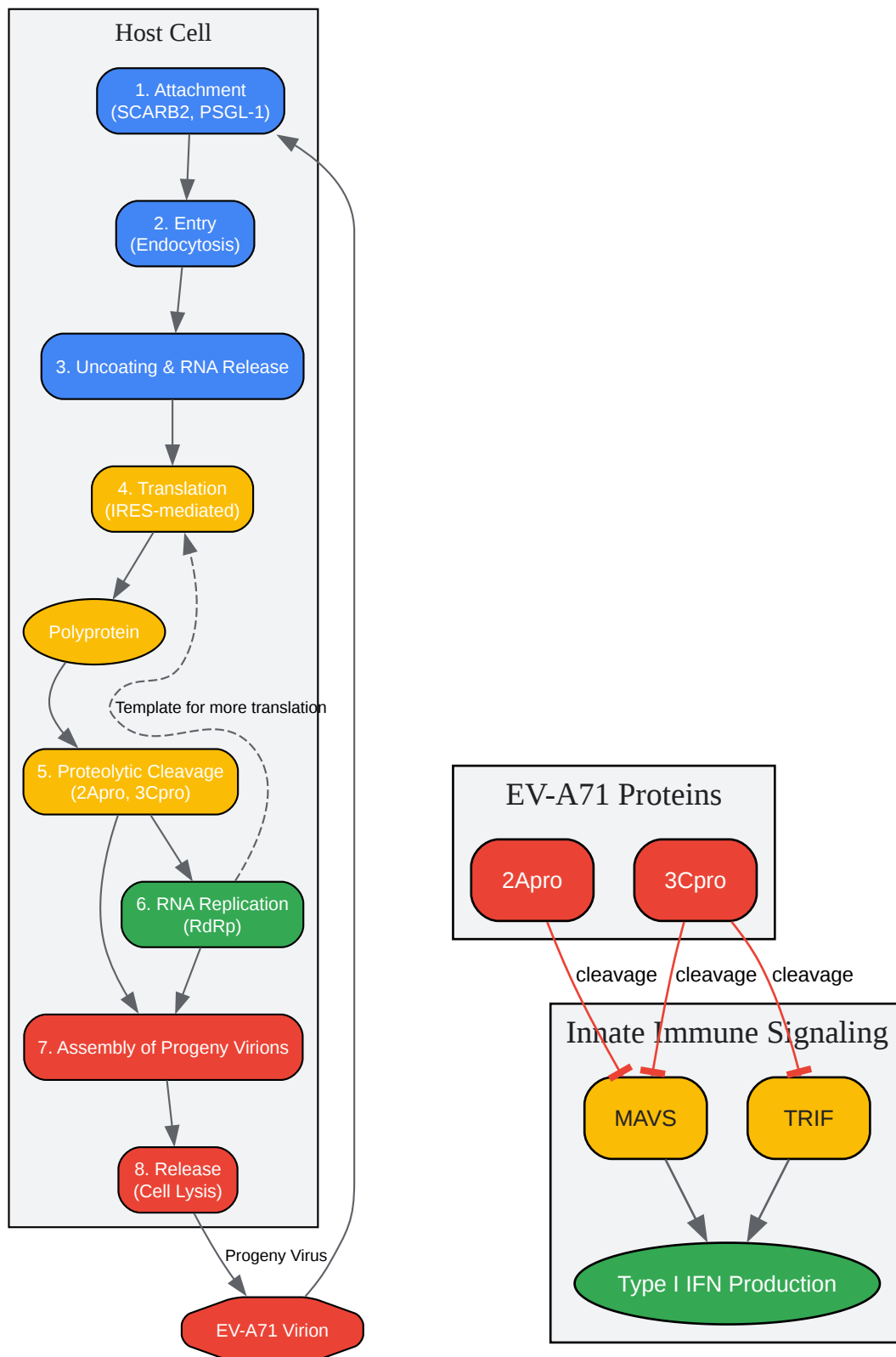
A4: Store the DMSO stock solution at -20°C or -80°C in small, single-use aliquots.[2] This practice prevents repeated freeze-thaw cycles, which can lead to compound degradation and the absorption of water by DMSO, potentially causing your compound to precipitate out of solution.[2]

Troubleshooting Guides

Issue 1: Compound is not fully dissolving in DMSO for the initial stock solution.

- Problem: Visible particulate matter remains after adding DMSO and vortexing.
- Troubleshooting Workflow:





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References

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